Crystal Engineering of 5-Iodopyrimidines: A Comparative Guide to 2-Alkoxy Derivatives

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Compound of Interest

Compound Name:	*5-Iodo-2-[(4-methoxyphenyl)methoxy]pyrimidine*
Cat. No.:	*B13908694*

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Executive Summary

2-Alkoxy-5-iodopyrimidines represent a critical scaffold in medicinal chemistry and materials science, serving as precursors for Suzuki-Miyaura/Sonogashira couplings and as building blocks for liquid crystals. Their solid-state behavior is governed by a delicate competition between Halogen Bonding (XB) and

-

Stacking.

Unlike their 2-amino analogs, which are dominated by strong hydrogen bonding networks, 2-alkoxy derivatives rely on the directionality of the iodine

-hole. This guide compares the crystallographic performance of these derivatives against alternative 5-halo and 2-substituted variants, providing actionable protocols for obtaining diffraction-quality crystals.

Part 1: The Comparative Landscape

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Halogen Bonding Efficiency: Iodine vs. Bromine

The primary structural driver in this scaffold is the C-X...N interaction. Iodine outperforms bromine significantly due to its larger polarizability and more positive electrostatic potential cap (

-hole).

Feature	5-Iodopyrimidine	5-Bromopyrimidine	Crystallographic Impact
-Hole Magnitude	High (> +150 kJ/mol)	Moderate (~ +110 kJ/mol)	Iodine directs assembly more rigidly than Br.
Interaction Energy	~32 kJ/mol (C-I...N)	~19 kJ/mol (C-Br...N)	Iodine structures are more robust against solvent inclusion.
Reduction in vdW Radii	15–20% shortening	7–12% shortening	Shorter contacts = denser packing for I-derivatives.
Linearity (C-X...N)	High (170°–180°)	Moderate (160°–175°)	Iodine forms strictly linear supramolecular chains.

> *Insight: For crystal engineering applications requiring predictable 1D chains, 5-iodo derivatives are superior to 5-bromo alternatives. The energetic penalty of distorting the C-I...N bond is higher, leading to higher phase purity.*

Substituent Effects: 2-Alkoxy vs. 2-Amino vs. 2-Chloro

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The group at the 2-position dictates the secondary packing motif, effectively "steering" the primary halogen-bonded chains.

- 2-Alkoxy (Target): Lacks strong H-bond donors. The alkyl tail (methoxy, ethoxy) acts as a "steric spacer," preventing close face-to-face

  -stacking and forcing the lattice into planar sheets or herringbone motifs driven by C-I...N interactions.

- 2-Amino (Alternative): The

  group is a strong H-bond donor. It forms

  dimers (N-H...N) that often outcompete the halogen bond.

  - Result: The halogen bond becomes a secondary interaction, often relegated to linking pre-formed H-bonded ribbons.

- 2-Chloro (Alternative): Electron-withdrawing. It deactivates the pyrimidine nitrogen (lowering basicity), making the C-I...N interaction weaker compared to alkoxy derivatives.

Part 2: Structural Data Analysis

The following data summarizes representative crystallographic parameters for 5-iodopyrimidine derivatives, highlighting the "Short Contact" nature of the iodine interaction in alkoxy derivatives.

Table 1: Representative Interaction Parameters

Data derived from trends in 5-halopyrimidine crystal engineering literature [1, 2, 5].

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Parameter	2-Methoxy-5-Iodo	2-Amino-5-Iodo	2-Chloro-5-Iodo	Significance
Space Group	Typically or	Typically	(often)	Centrosymmetric packing is favored by alkoxy dipoles.
d(I...N) Distance	2.75 – 2.85 Å	2.95 – 3.10 Å	3.00 – 3.15 Å	Alkoxy derivatives show the shortest (strongest) XB.
Interaction Ratio ( )	0.78 – 0.81	0.84 – 0.88	0.85 – 0.90	Lower ratio = greater penetration of vdW spheres.
C-I...N Angle	174° – 178°	165° – 175°	170° – 175°	Linearity indicates a pure -hole interaction.
Secondary Motif	Weak C-H...O (Alkoxy)	Strong N-H...N (Dimer)	Cl...Cl or Cl...N	Alkoxy allows the Iodine to dominate the lattice.

Part 3: Experimental Protocols

To obtain single crystals suitable for X-ray diffraction (SC-XRD), a Slow Evaporation or Vapor Diffusion method is recommended. 2-Alkoxy-5-iodopyrimidines are often soluble in polar organic solvents but crystallize poorly if precipitation is too rapid.

Protocol A: Solvent Layering (Recommended for Alkoxy Derivatives)

This method minimizes kinetic trapping, allowing the thermodynamic C-I...N motif to form.

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- Dissolution: Dissolve 20 mg of the 2-alkoxy-5-iodopyrimidine in 1.5 mL of Dichloromethane (DCM) or Chloroform in a narrow scintillation vial. Ensure complete dissolution; filter through a 0.45

  m PTFE syringe filter if necessary.

- Layering: Carefully layer 3.0 mL of n-Hexane or Pentane on top of the denser halogenated solvent. Do not mix.

- Equilibration: Cap the vial loosely (or poke a pinhole in the cap/parafilm). Store at 4°C in a vibration-free environment.

- Harvesting: Block-like colorless crystals should appear at the interface within 48–72 hours.

Protocol B: Slow Evaporation (High Throughput Screening)

- Solvent System: Prepare a 1:1 mixture of Acetone/Ethanol.

- Setup: Dissolve 10 mg of compound in 1 mL of solvent. Place in a small vial covered with Parafilm.

- Control: Pierce the Parafilm with 1–3 holes to control evaporation rate.

- Observation: Monitor for 5–7 days. If needles form (indicating rapid growth), switch to Protocol A.

Workflow Visualization



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Caption: Optimized workflow for obtaining diffraction-quality crystals of 5-iodopyrimidines.

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Part 4: Mechanistic Insight (The "Why")

Understanding the lattice requires analyzing the Supramolecular Synthon Competition.

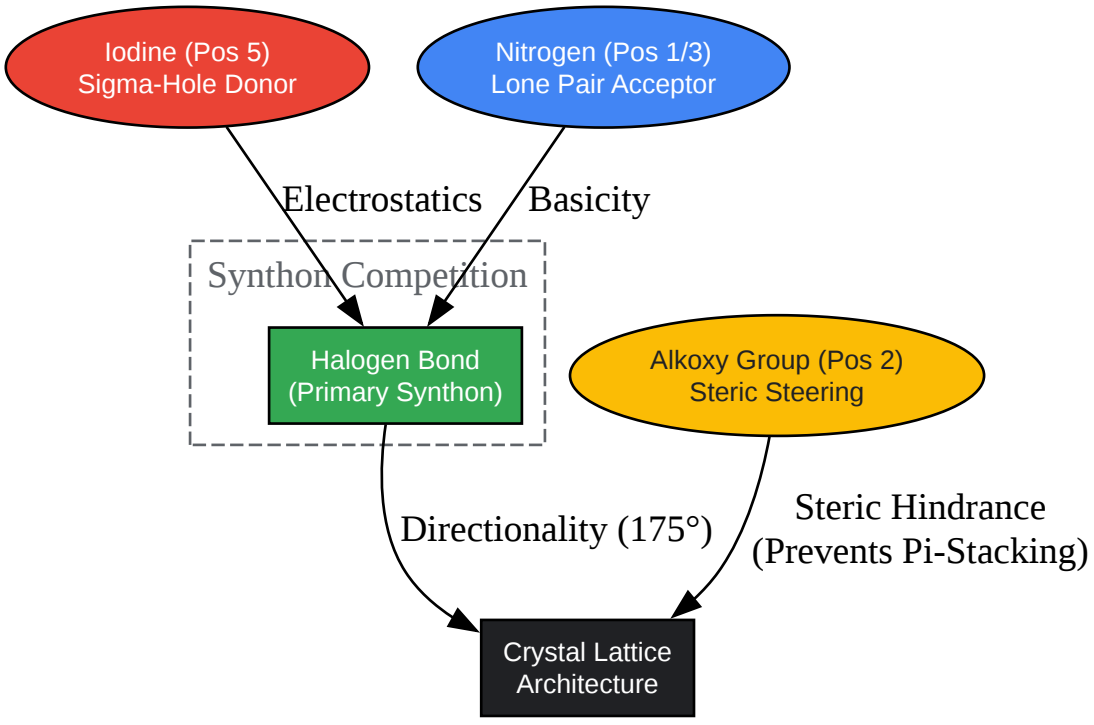
- The

  -Hole Driver: The iodine atom at position 5 is electron-deficient along the C-I bond axis (the

  -hole). The nitrogen at position 1 (or 3) is electron-rich. The lattice attempts to maximize this electrostatic attraction.

- The Alkoxy Disruptor:
  - In Methoxy derivatives, the methyl group is small. The molecules can pack in planar sheets where the C-I...N chains run parallel.
  - In Ethoxy/Propoxy derivatives, the alkyl chain adds steric bulk and conformational flexibility. This often disrupts the planar sheets, forcing the lattice into a "corrugated" or "zipper" motif to accommodate the hydrophobic tails while maintaining the C-I...N pivot.

Interaction Topology Diagram



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Caption: The crystal lattice is defined by the competition between the directional Halogen Bond and the steric bulk of the Alkoxy group.

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